

In-depth Technical Guide: 6-Chloro-5-methoxypyridin-2-amine

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Compound of Interest

Compound Name: 6-Chloro-5-methoxypyridin-2-amine

CAS No.: 886371-76-2

Cat. No.: B1423903

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An Examination of Available Data for Researchers and Drug Development Professionals

Introduction

6-Chloro-5-methoxypyridin-2-amine is a substituted pyridine derivative. While commercially available in its hydrochloride salt form for research and development, detailed public-domain literature regarding its chemical properties, synthesis, and biological activity is notably scarce. This guide serves to consolidate the available data on this compound and highlight the current gaps in the scientific literature. For drug development professionals and researchers, this compound represents a potential building block, though its specific applications and reactivity are not yet thoroughly documented.

Chemical and Physical Properties

Quantitative data beyond basic molecular identifiers for **6-Chloro-5-methoxypyridin-2-amine** is limited. The compound is primarily available as its hydrochloride (HCl) salt. The properties of this salt are summarized below.

Identifier	Value	Source
Chemical Name	6-Chloro-5-methoxypyridin-2-amine hydrochloride	[1][2]
CAS Number	1523618-38-3	[1][2][3]
Molecular Formula	C ₆ H ₈ Cl ₂ N ₂ O	[2][4]
Molecular Weight	195.05 g/mol	[2][5]
Purity	Typically ≥97%	[1]

No data was found for melting point, boiling point, pKa, or solubility.

Reactivity and Biological Significance

There is currently no specific information available in the reviewed literature regarding the detailed reactivity, biological activity, or associated signaling pathways of **6-Chloro-5-methoxypyridin-2-amine**. One source generally mentions its utility as a key precursor in the synthesis of agrochemicals and pharmaceuticals, leveraging its structure for the creation of compounds with selective biological activity[6]. However, specific examples or reaction schemes are not provided.

Its structural similarity to other substituted pyridines, such as 6-chloro-5-methylpyridin-2-amine (a key intermediate in the synthesis of the cystic fibrosis drug Lumacaftor), suggests potential utility in medicinal chemistry, but this remains speculative without further research[7][8].

Experimental Protocols

A critical gap exists in the scientific literature regarding the synthesis and experimental analysis of **6-Chloro-5-methoxypyridin-2-amine**. No detailed experimental protocols for its preparation, purification, or analytical characterization (such as NMR or mass spectrometry) were found in the public domain.

Logical Relationships and Workflows

Due to the absence of documented synthetic pathways or biological interactions, a diagram illustrating signaling pathways or experimental workflows cannot be generated at this time. The

creation of such a visualization would require published data on the compound's synthesis, reactivity, or mechanism of action, which is not currently available.

Safety and Handling

The primary source of information on the safety and handling of this compound comes from Safety Data Sheets (SDS) for its hydrochloride salt.

Hazard Class	Description
Classification	Acute Toxicity, Oral (Category 4), Skin Corrosion/Irritation (Category 2), Serious Eye Damage/Eye Irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

This information is based on the hydrochloride salt and should be used for guidance in handling the material in a laboratory setting.

Conclusion

6-Chloro-5-methoxypyridin-2-amine remains a compound of potential interest for chemical and pharmaceutical research, yet it is largely uncharacterized in publicly accessible scientific literature. While its hydrochloride salt is commercially available, researchers and drug development professionals should be aware of the profound lack of data concerning its synthesis, reactivity, spectral properties, and biological function. The information presented here, derived from supplier data and safety sheets, constitutes the bulk of what is currently known. Further investigation is required to fully elucidate the chemical properties and potential applications of this molecule.

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